

AKI603 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AKI603

Cat. No.: B15585288

[Get Quote](#)

AKI603 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **AKI603**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **AKI603**?

For long-term storage, the solid form of **AKI603** should be stored at -20°C.^{[1][2]} Under these conditions, it is reported to be stable for at least four years.^[1] For short-term storage, 0°C is also acceptable.^[2]

Q2: What are the recommended storage conditions for **AKI603** stock solutions?

Stock solutions of **AKI603**, typically prepared in DMSO, should be stored at -80°C for long-term storage (up to 6 months to a year) or at -20°C for short-term storage (up to 1 month).^{[3][4]} One study specifically mentions preparing a 100 mM stock solution in DMSO and storing it at -20°C.^[5]

Q3: How should I handle **AKI603** for in vivo experiments?

For in vivo studies, it is highly recommended to prepare the working solution fresh on the day of use.^[3]

Q4: My **AKI603** solution appears to have precipitated. What should I do?

If precipitation or phase separation occurs during the preparation of a solution, gentle heating and/or sonication can be used to aid dissolution.^[3] It is recommended to use sonication when dissolving **AKI603** in DMSO.^[4] If the prepared solution is a suspension, it should be prepared and used immediately.^[4]

Q5: Can I store my prepared **AKI603** working solution in the refrigerator?

If the prepared working solution is clear, it can be stored at 4°C for up to one week. However, be aware that prolonged storage may lead to a loss of efficacy.^[4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpectedly low or no activity in the experiment.	Improper storage leading to degradation.	Review the storage conditions of both the solid compound and the stock solution. Ensure they align with the recommended temperatures and durations. [1] [2] [3] [4] Prepare fresh solutions from the solid stock for critical experiments.
Repeated freeze-thaw cycles of the stock solution.	Aliquot the stock solution into smaller, single-use volumes to avoid multiple freeze-thaw cycles.	
Difficulty dissolving the compound.	Insufficient solvent volume or agitation.	AKI603 is soluble in DMSO. [3] [4] Sonication is recommended to aid dissolution. [4] One report notes it as sparingly soluble in DMSO (1-10 mg/ml) and slightly soluble in ethanol (0.1-1 mg/ml). [1]
Precipitation observed in the stock solution upon storage.	Supersaturation or storage at an inappropriate temperature.	Ensure the concentration does not exceed the solubility limit. If precipitation occurs after storage at -20°C or -80°C, gently warm the vial to room temperature and sonicate to redissolve before use. [3]
Inconsistent results between experiments.	Use of aged working solutions.	For optimal consistency, especially for sensitive applications like in vivo studies, always prepare working solutions fresh on the day of the experiment. [3] If storing a clear working solution

at 4°C, use it within a week
and be mindful of potential
activity loss over time.[4]

Quantitative Data on Storage and Stability

The following tables summarize the recommended storage conditions for **AKI603** based on available data.

Table 1: Storage of Solid **AKI603**

Storage Condition	Duration	Stability	Reference
-20°C	Long-Term (≥ 4 years)	Stable	[1]
0°C	Short-Term	Stable	[2]
Room Temperature	Shipping	Stable for continental US shipping	[1][3]

Table 2: Storage of **AKI603** Stock Solutions (in Solvent)

Storage Condition	Duration	Recommended Solvent	Reference
-80°C	Up to 1 year	DMSO	[4]
-80°C	Up to 6 months	DMSO	[3]
-20°C	Up to 1 month	DMSO	[3][4][5]
4°C	Up to 1 week (for clear solutions)	Appropriate buffer/media	[4]

Experimental Protocols

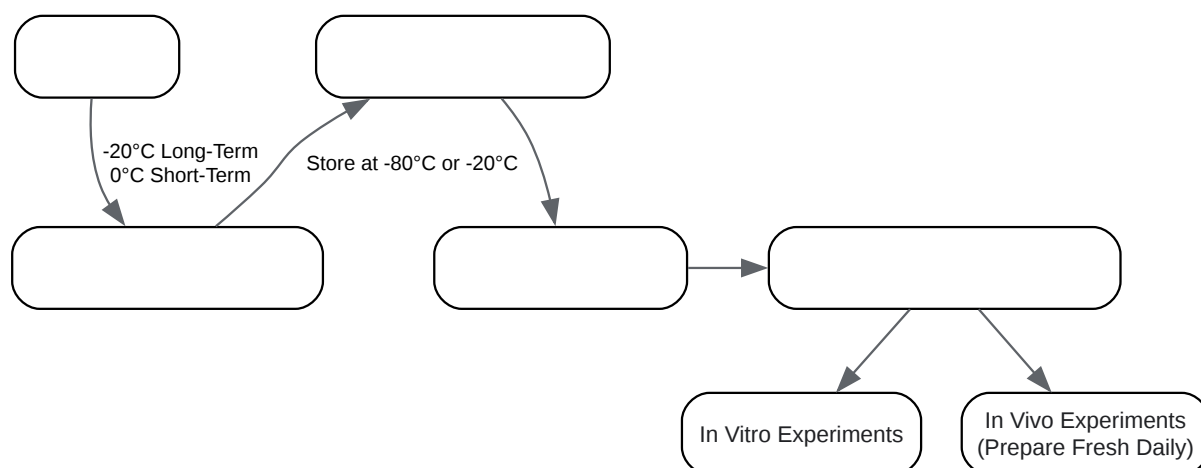
Detailed, compound-specific stability testing protocols for **AKI603** are not publicly available. However, a general protocol for assessing the stability of a small molecule inhibitor like **AKI603**

in solution would typically involve the following steps. This is a generalized guide and would require optimization for the specific characteristics of **AKI603**.

General Protocol for Assessing Solution Stability

- **Preparation of Stock Solution:** Prepare a concentrated stock solution of **AKI603** in a suitable solvent (e.g., 10 mM in DMSO).
- **Preparation of Test Samples:** Dilute the stock solution to a final, relevant experimental concentration in the matrix of interest (e.g., cell culture medium, phosphate-buffered saline).
- **Incubation Conditions:** Aliquot the test samples and incubate them under various conditions to be tested (e.g., 4°C, room temperature, 37°C). Include a control sample stored at -80°C.
- **Time Points:** Collect samples at various time points (e.g., 0, 2, 4, 8, 24, 48 hours).
- **Analysis:** Analyze the concentration and purity of **AKI603** in the collected samples using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Data Evaluation:** Compare the results from the incubated samples to the control sample to determine the percentage of degradation over time at different conditions.

Visualized Workflows and Pathways



[Click to download full resolution via product page](#)

Caption: Recommended workflow for handling and storing **AKI603**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. aobious.com [aobious.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. AKI603 | Aurora Kinase | TargetMol [targetmol.com]
- 5. Aurora A Kinase Inhibitor AKI603 Induces Cellular Senescence in Chronic Myeloid Leukemia Cells Harboring T315I Mutation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [AKI603 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15585288#aki603-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com